

An In-depth Technical Guide on the Expression of PPZ2 in *Saccharomyces cerevisiae*

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Compound of Interest

Compound Name: PPZ2

Cat. No.: B1677980

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide provides a comprehensive overview of the expression, function, and regulation of the serine/threonine-protein phosphatase **PPZ2** in the budding yeast *Saccharomyces cerevisiae*. Given that **PPZ2** is specific to fungi, this document centers on its characteristics within this model organism.

Introduction

PPZ2 is a serine/threonine protein phosphatase found in *Saccharomyces cerevisiae*. It is a paralog of PPZ1, and the two proteins are functionally redundant. These phosphatases are involved in crucial cellular processes, including the regulation of potassium transport, which in turn affects osmotic stability, cell cycle progression, and halotolerance. Notably, double deletion of PPZ1 and **PPZ2** results in a temperature-dependent cell lysis defect. **PPZ2** is also known to function within the PKC1-mediated cell wall integrity pathway.

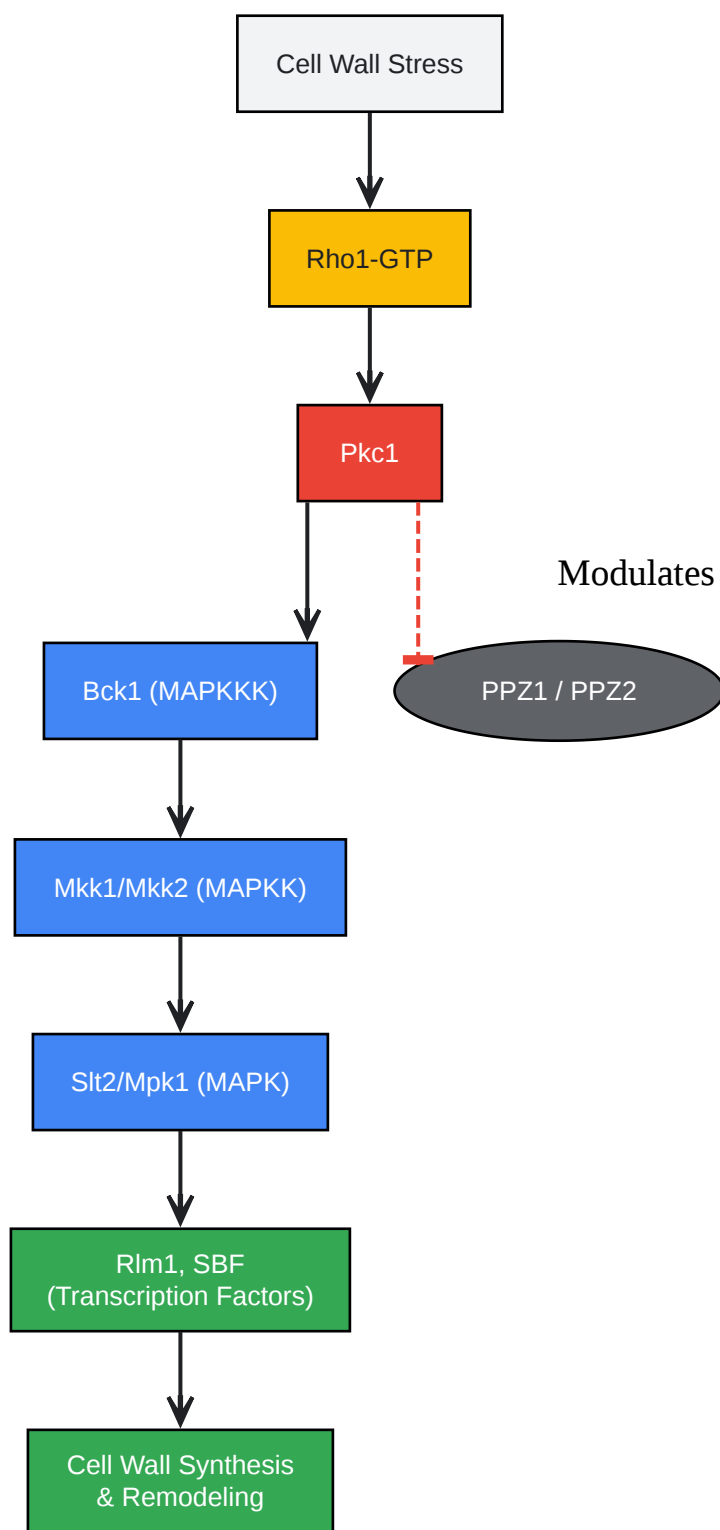
Quantitative Data on PPZ2 Expression

While comprehensive data on the differential expression of **PPZ2** across various conditions is limited, key quantitative characteristics of the protein have been determined in its native *S. cerevisiae* context.

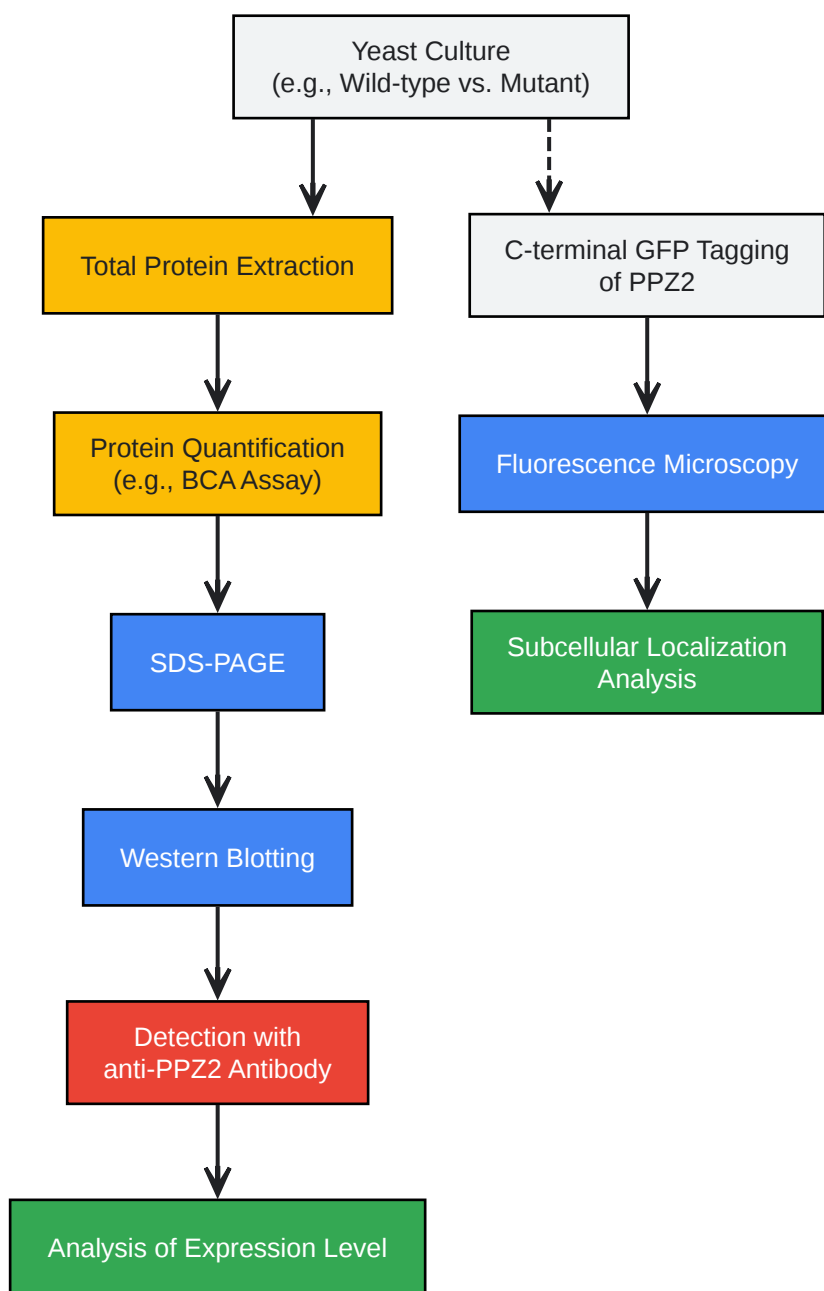
Parameter	Value	Reference
Systematic Name	YDR436W	SGD
Molecular Weight	78.5 kDa	UniProt
Median Abundance	189 molecules/cell (in log phase SD medium)	UniProt[1]
Half-life	Not Determined	
Subcellular Localization	Cellular localization not yet determined	SGD[2]

PPZ2 in the PKC1-Mediated Cell Wall Integrity Pathway

PPZ2 plays a role in the cell wall integrity pathway, which is primarily regulated by the protein kinase C homolog, Pkc1p. This pathway is essential for maintaining the structural integrity of the cell wall during growth and in response to environmental stress. The pathway consists of a mitogen-activated protein kinase (MAPK) cascade.



PKC1-Mediated Cell Wall Integrity Pathway



Workflow for PPZ2 Expression and Localization Analysis

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References

- 1. uniprot.org [uniprot.org]
- 2. PPZ2 | SGD [yeastgenome.org]
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